

Essential Safety and Operational Guide for Handling 1-Bromo-2,5-dimethoxybenzene

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Compound of Interest

Compound Name: 1-Bromo-2,5-dimethoxybenzene

Cat. No.: B144562

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For laboratory researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **1-Bromo-2,5-dimethoxybenzene** are critical for ensuring both personal safety and environmental protection. This guide provides immediate, essential safety protocols and logistical plans for the operational use and disposal of this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Bromo-2,5-dimethoxybenzene** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₈ H ₉ BrO ₂
Molecular Weight	217.06 g/mol
Appearance	Solid
Boiling Point	130-131 °C at 10 mmHg[1]
Density	1.445 g/mL at 25 °C[1]
Flash Point	113 °C (235.4 °F) - closed cup[1]
Storage Class	10 - Combustible liquids
Water Hazard Class (WGK)	3 (highly hazardous to water)[1]

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-2,5-dimethoxybenzene is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][2][3][4][5] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[1][2] Always inspect gloves for signs of degradation or puncture before use.
- **Respiratory Protection:** In poorly ventilated areas or when generating dust, a NIOSH-approved respirator with a suitable filter (e.g., type ABEK (EN14387) respirator filter or a dust mask type N95) should be used.[1]
- **Skin and Body Protection:** A lab coat or overalls should be worn to prevent skin contact.[2][7] In cases of potential splashing, a PVC apron is also recommended.[7]

Operational Plan: Step-by-Step Handling and Storage Procedures

To minimize exposure and ensure safe handling, the following procedures should be strictly followed:

- **Preparation:** Before handling, ensure that an eyewash station and a safety shower are readily accessible.[5][6] The work area, preferably a chemical fume hood, must be well-ventilated.[2][5][7]
- **Handling:** Avoid all personal contact with the chemical, including inhalation of dust or fumes.[2][7] Do not eat, drink, or smoke in the handling area.[2]
- **Storage:** Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[2][5][7] Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5][7]
- **Spill Management:** In the event of a spill, immediately evacuate the area. Wearing the appropriate PPE, contain the spill with an inert absorbent material.[8] Avoid generating dust.[2][7] Collect the spilled material and place it in a sealed, labeled container for disposal.[2]

Disposal Plan: Step-by-Step Waste Management

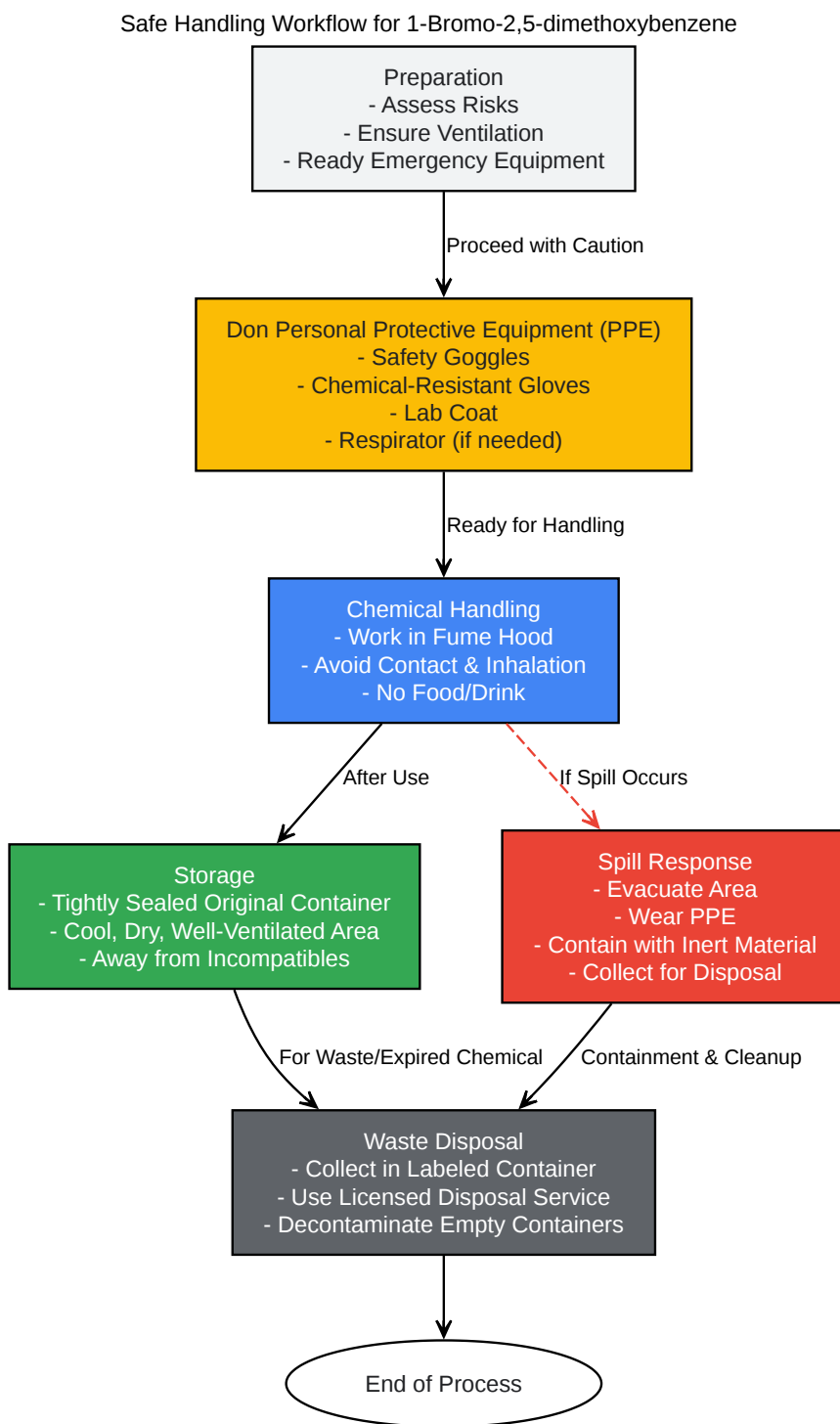
Proper disposal is crucial to prevent environmental contamination.

- **Waste Collection:** Collect all surplus and non-recyclable **1-Bromo-2,5-dimethoxybenzene** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed hazardous waste container.[8]
- **Professional Disposal:** The primary and recommended method for disposal is through a licensed professional waste disposal service.[8][9] Do not dispose of this chemical down the drain or in regular trash.[8][9]
- **Container Decontamination:** Decontaminate empty containers before disposal.[7] Observe all label safeguards until containers are cleaned and destroyed.[7]

Emergency First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.[5][7]
- Skin Contact: Immediately remove all contaminated clothing and flush skin with plenty of running water.[7] If skin irritation occurs, seek medical attention.[5]
- Inhalation: Remove the individual from the area of exposure to fresh air.[5] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[5][10]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, give a glass of water.[2] Seek immediate medical attention.

Workflow for Safe Handling of **1-Bromo-2,5-dimethoxybenzene**



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Caption: Workflow for the safe handling of **1-Bromo-2,5-dimethoxybenzene**.

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